

# 2,3-Dimethoxybenzaldehyde safety data sheet (SDS) and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

Cat. No.: B126229

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## Technical Guide to the Safe Handling of 2,3-Dimethoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and emergency procedures for **2,3-Dimethoxybenzaldehyde** (CAS No. 86-51-1). The information is intended to supplement, not replace, institutional safety protocols and the full Safety Data Sheet (SDS) provided by the supplier.

## Chemical Identification and Properties

**2,3-Dimethoxybenzaldehyde**, also known as o-Veratraldehyde, is an aromatic aldehyde used as a chemical intermediate in the synthesis of pharmaceuticals and fragrances.<sup>[1]</sup> It is a white to pale yellow crystalline solid.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2,3-Dimethoxybenzaldehyde**

| Property          | Value   | Source |
|-------------------|---|--------|
| Molecular Formula | C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>                                 | [1][2] |
| Molecular Weight  | 166.17 g/mol  | [1][2] |
| Appearance        | White to pale yellow crystalline solid  | [1]    |
| Melting Point     | 48-55 °C  | [1]    |
| Boiling Point     | 137 °C at 12 mmHg   | [1]    |
| Flash Point       | >110 °C (>233.6 °F) - closed cup  | [1][3] |
| Solubility        | Slightly soluble in water.<br>Soluble in ethanol, acetone, ether, chloroform. | [1]    |
| Purity            | ≥98% (reagent grade)  | [1]    |

## Hazard Identification and GHS Classification

**2,3-Dimethoxybenzaldehyde** is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[4][5]


Table 2: GHS Hazard Classification for **2,3-Dimethoxybenzaldehyde**

| Hazard Class                                     | Category | Hazard Statement                       |
|--|----------|--|
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | 2A       | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | 3        | H335: May cause respiratory irritation |

(Source: Aggregated from multiple SDS reports[4][5])

Signal Word: Warning

Hazard Pictogram:

 alt text

(GHS07)

## Toxicological Data

The toxicological properties of **2,3-Dimethoxybenzaldehyde** have not been fully investigated. [6] However, data for the compound and related isomers are available.

Table 3: Acute Toxicity Data

| Test                                 | Route  | Species | Value        | Source |
|--------------------------------------|--------|---------|--------------|--------|
| LD50<br>(Estimated)                  | Oral   | Rat     | >2,000 mg/kg | [1]    |
| LD50<br>(Estimated)                  | Dermal | Rabbit  | >2,000 mg/kg | [1]    |
| LD50 (for 3,4-Dimethoxybenzaldehyde) | Oral   | Rat     | 2,000 mg/kg  | [7]    |
| LD50 (for 3,4-Dimethoxybenzaldehyde) | Dermal | Rabbit  | >5,000 mg/kg | [7]    |

## Experimental Protocols for Safe Handling

Adherence to strict laboratory protocols is essential to minimize exposure and ensure safety.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **2,3-Dimethoxybenzaldehyde** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or transferring solids, a

certified chemical fume hood is mandatory.[6][8]

- Personal Protective Equipment (PPE): A comprehensive PPE regimen is required.[9]
  - Eye Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4][10]
  - Skin Protection: Wear a flame-resistant lab coat and appropriate protective gloves (e.g., nitrile) to prevent skin exposure.[8][10] Gloves must be inspected before use and disposed of properly after handling.[9]
  - Respiratory Protection: If engineering controls are insufficient or during large-scale operations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter.[10]

## Weighing and Dispensing Protocol

- Preparation: Ensure the chemical fume hood is operational. Place a weigh boat on an analytical balance inside the hood.
- Handling: Use a clean spatula to carefully transfer the desired amount of **2,3-Dimethoxybenzaldehyde** from the stock container to the weigh boat. Minimize dust generation.
- Closure: Tightly close the stock container immediately after use.[6]
- Transfer: Carefully transfer the weighed solid to the reaction vessel or solvent.
- Decontamination: Clean the spatula and any contaminated surfaces within the fume hood. Dispose of the weigh boat as contaminated waste.
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete.[6]

## Spill Decontamination Protocol

This protocol is for minor laboratory spills (typically <100g). For major spills, evacuate the area and follow institutional emergency procedures.[11]

- Alert & Secure: Alert personnel in the immediate area. Restrict access to the spill zone.[12]
- Ventilate: Ensure the area is well-ventilated. If the spill is outside a fume hood, eliminate all ignition sources.[13]
- Don PPE: Wear the full PPE ensemble described in section 4.1.[12]
- Containment & Absorption:
  - For solid spills, carefully sweep up the material to avoid creating dust. Place into a suitable, labeled container for disposal.[4]
  - Alternatively, cover the spill with an inert absorbent material (e.g., vermiculite, dry sand, or commercial sorbent pads).[13] Do not use combustible materials like sawdust.[13]
- Decontamination:
  - Once the bulk material is removed, decontaminate the spill area. Wipe the surface with a cloth dampened with soap and water.[14]
  - Perform a final wipe with clean water to remove any soap residue.[15]
- Waste Disposal: Place all contaminated materials (absorbent, gloves, cleaning cloths) into a sealed, properly labeled hazardous waste container.[11][14]
- Reporting: Report the incident to the laboratory supervisor or safety officer as per institutional policy.

## Waste Disposal Protocol

Chemical waste must be handled and disposed of according to federal, state, and local regulations.[13]

- Containerization: Collect all waste containing **2,3-Dimethoxybenzaldehyde**, including contaminated consumables, in a dedicated, clearly labeled, and sealed hazardous waste container.[13]

- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**2,3-Dimethoxybenzaldehyde**".
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials such as strong oxidizing agents and strong bases.[4]
- Disposal: Arrange for pickup and disposal by a licensed professional waste disposal service. [13] Do not dispose of **2,3-Dimethoxybenzaldehyde** down the drain.[4]

## Emergency Procedures

### First-Aid Measures

Immediate action is critical in case of exposure.[6]

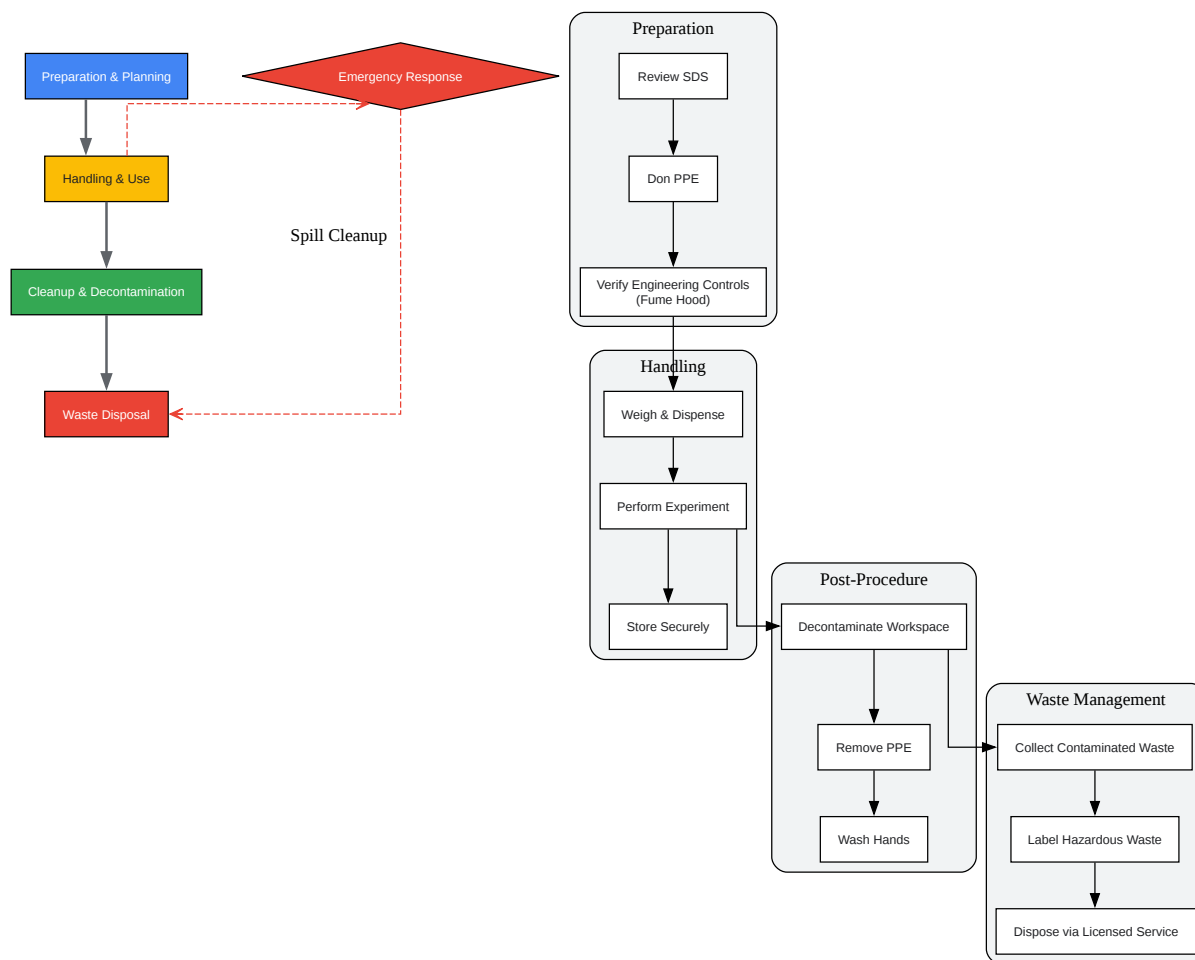
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: Remove contaminated clothing. Immediately flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[4][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[13]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO<sub>2</sub>).[13]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[13]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical progression of safety and handling procedures for **2,3-Dimethoxybenzaldehyde**.



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Caption: Safe handling workflow for **2,3-Dimethoxybenzaldehyde**.



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- To cite this document: BenchChem. [2,3-Dimethoxybenzaldehyde safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126229#2-3-dimethoxybenzaldehyde-safety-data-sheet-sds-and-handling-precautions]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)